

2-Aminoethyl Hydrogen Sulfate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 2-Aminoethyl hydrogen sulfate

Cat. No.: B043139

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Aminoethyl hydrogen sulfate is a chemical compound utilized as a pharmaceutical intermediate and a biochemical tool. Understanding its stability profile is critical for ensuring its quality, efficacy, and safety in research and drug development applications. This technical guide provides a comprehensive overview of the stability of **2-aminoethyl hydrogen sulfate**, including recommended storage conditions, potential degradation pathways, and detailed methodologies for its stability assessment. While specific public-domain quantitative stability data is limited, this guide synthesizes available information and provides a robust framework for establishing a comprehensive stability profile.

Chemical and Physical Properties

2-Aminoethyl hydrogen sulfate, also known as ethanolamine O-sulfate, is a white to slightly beige crystalline powder. Key chemical identifiers and physicochemical properties are summarized in the table below.

Property	Value
CAS Number	926-39-6
Molecular Formula	C ₂ H ₇ NO ₄ S
Molecular Weight	141.15 g/mol
Melting Point	277 °C (decomposes)[1]
Synonyms	Ethanolamine O-sulfate, 2-Aminoethyl sulfuric acid, Mono(2-aminoethyl) sulfate

Stability and Storage Conditions

General Stability

2-Aminoethyl hydrogen sulfate is a chemically stable compound under recommended storage conditions. As a crystalline solid, it is not prone to degradation when protected from environmental stressors. However, in solution and under stress conditions, it can undergo degradation, primarily through hydrolysis.

Recommended Storage

For optimal stability, **2-aminoethyl hydrogen sulfate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. While some suppliers recommend storage at room temperature, others suggest refrigeration (2-8°C) for long-term preservation. It is advisable to protect the compound from light and moisture to minimize potential degradation.

Potential Degradation Pathways

The primary degradation pathway for **2-aminoethyl hydrogen sulfate** is anticipated to be hydrolysis of the sulfate ester bond. This reaction can be catalyzed by both acidic and basic conditions.

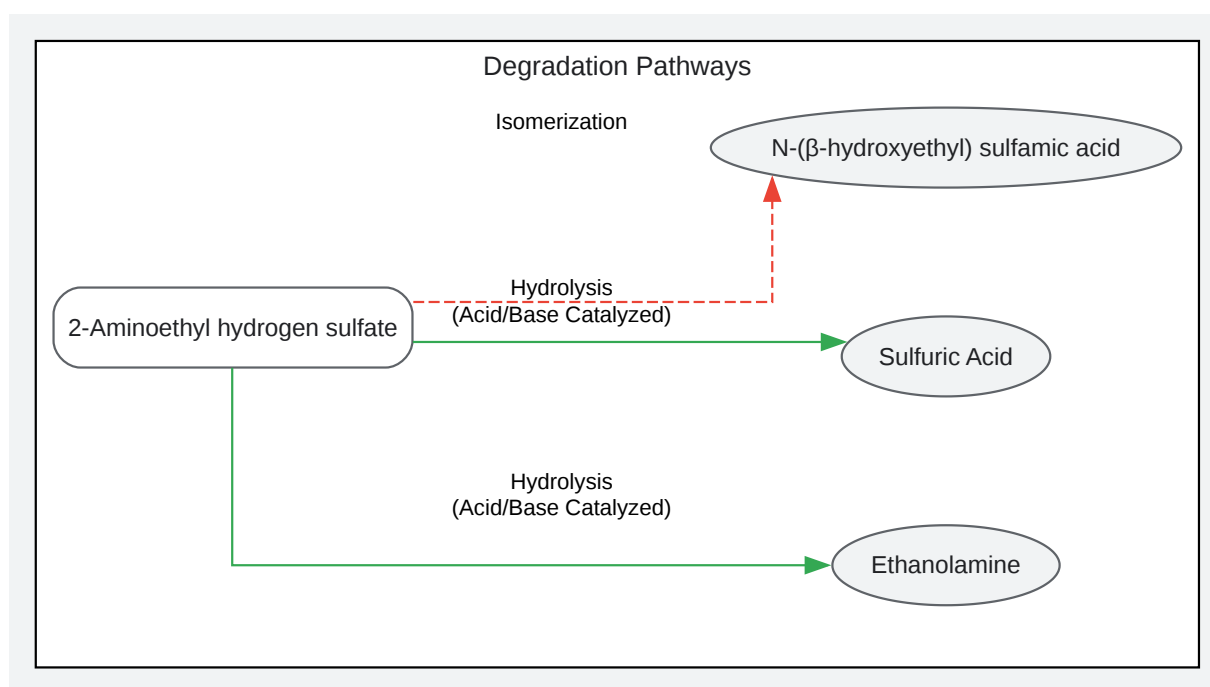
Hydrolytic Degradation

Hydrolysis of **2-aminoethyl hydrogen sulfate** would lead to the formation of ethanolamine and sulfuric acid. The reaction is expected to be accelerated at elevated temperatures and at pH values away from neutrality.

- **Acid-Catalyzed Hydrolysis:** Under acidic conditions, the sulfate ester is protonated, making the sulfur atom more electrophilic and susceptible to nucleophilic attack by water.
- **Base-Catalyzed Hydrolysis:** In alkaline conditions, the hydroxyl ion can directly attack the sulfur atom or the carbon atom adjacent to the sulfate group, leading to cleavage of the ester bond.

It has been noted that the presence of water-soluble salts of weak acids can minimize hydrolysis during crystallization, suggesting that pH control is crucial for maintaining stability in solution.

A potential related impurity, N-(β -hydroxyethyl) sulfamic acid, can rearrange to form **2-aminoethyl hydrogen sulfate**, indicating a possible isomerization pathway under certain conditions.



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Figure 1. Potential degradation and isomerization pathways for **2-Aminoethyl hydrogen sulfate**. Solid arrows indicate primary degradation routes, while the dashed arrow represents a

possible related impurity or rearrangement product.

Experimental Protocols for Stability Assessment

A comprehensive stability assessment of **2-aminoethyl hydrogen sulfate** requires a validated stability-indicating analytical method and a well-designed forced degradation study.

Stability-Indicating HPLC Method

A reverse-phase high-performance liquid chromatography (HPLC) method is suitable for the analysis of **2-aminoethyl hydrogen sulfate** and its potential degradation products.

Table 1: Proposed HPLC Method Parameters

Parameter	Recommended Conditions
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 5% B; 5-20 min: 5-95% B; 20-25 min: 95% B; 25.1-30 min: 5% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 210 nm or Evaporative Light Scattering Detector (ELSD)
Injection Volume	10 µL

Method Validation: The HPLC method should be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust for the intended purpose of stability testing.

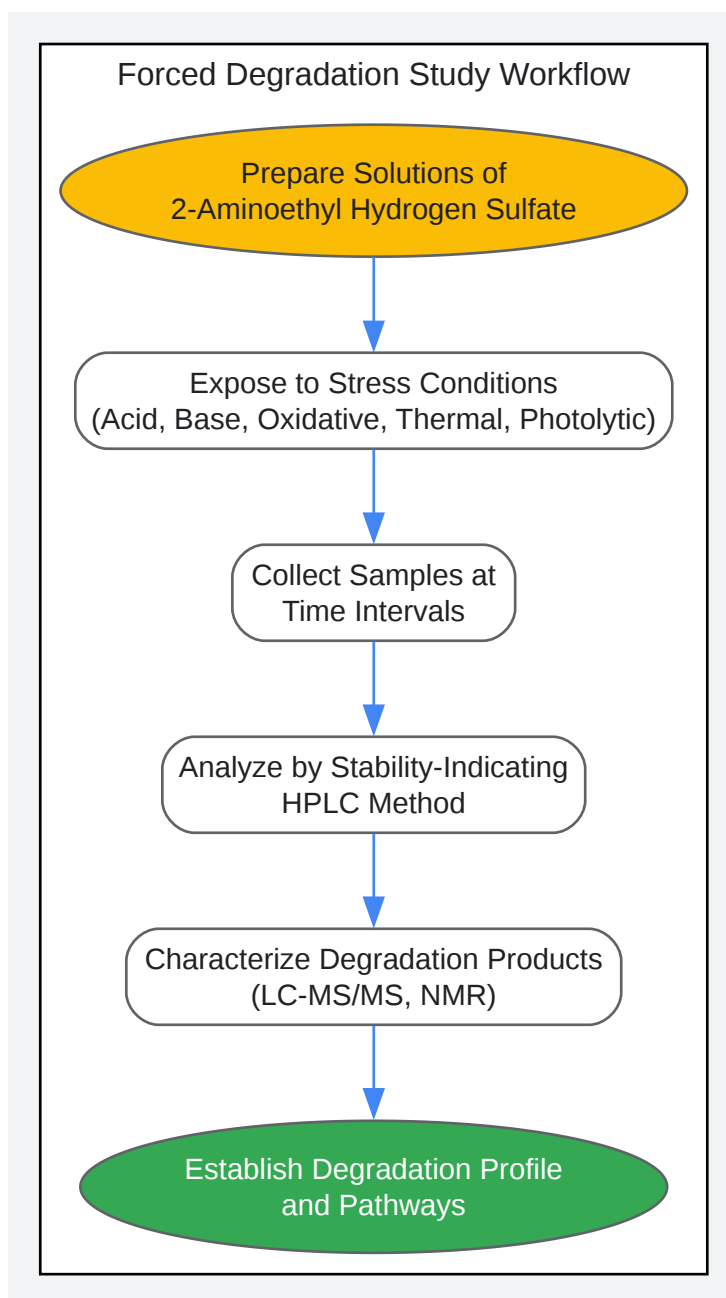
Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to demonstrate the stability-indicating nature of the analytical method.

Table 2: Recommended Forced Degradation Conditions

Stress Condition	Proposed Protocol
Acid Hydrolysis	Dissolve 2-aminoethyl hydrogen sulfate in 0.1 M HCl and heat at 60 °C for 24 hours.
Base Hydrolysis	Dissolve 2-aminoethyl hydrogen sulfate in 0.1 M NaOH and heat at 60 °C for 24 hours.
Oxidative	Treat a solution of 2-aminoethyl hydrogen sulfate with 3% H ₂ O ₂ at room temperature for 24 hours.
Thermal	Expose the solid compound to 105 °C for 48 hours.
Photolytic	Expose a solution of 2-aminoethyl hydrogen sulfate to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.

Samples should be analyzed at appropriate time points, and the degradation products should be characterized using techniques such as LC-MS/MS and NMR.



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Figure 2. A typical experimental workflow for conducting a forced degradation study on **2-Aminoethyl hydrogen sulfate**.

Conclusion

2-Aminoethyl hydrogen sulfate is a stable crystalline solid under recommended storage conditions. The primary route of degradation, particularly in solution, is hydrolysis, which is influenced by pH and temperature. For researchers, scientists, and drug development

professionals, it is imperative to handle and store this compound appropriately to maintain its integrity. When used in solution, careful control of pH and temperature is recommended. The development and validation of a stability-indicating analytical method, coupled with comprehensive forced degradation studies as outlined in this guide, are essential for fully characterizing its stability profile and ensuring the reliability of experimental results.

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References

- 1. ideals.illinois.edu [ideals.illinois.edu]
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